

JHU395 Technical Support Center: Stock Solution Troubleshooting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JHU395

Cat. No.: B10821040

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This technical support center provides guidance for researchers, scientists, and drug development professionals on handling and troubleshooting **JHU395** precipitation in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **JHU395** and what is its appearance?

JHU395 is an orally-bioavailable and plasma-stable lipophilic prodrug of the glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON).^{[1][2][3][4]} In its pure form, it is a viscous liquid that can range from colorless to light yellow.^[1]

Q2: What are the recommended solvents for preparing **JHU395** stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **JHU395**.^{[1][2]} For in vivo experiments, formulations may include co-solvents such as corn oil, PEG300, Tween-80, and saline containing SBE- β -CD.^{[1][2]}

Q3: My **JHU395** stock solution has precipitated. What should I do?

If you observe precipitation in your **JHU395** stock solution, gentle heating and/or sonication can be used to help redissolve the compound.^[1] It is also crucial to ensure that the DMSO used is

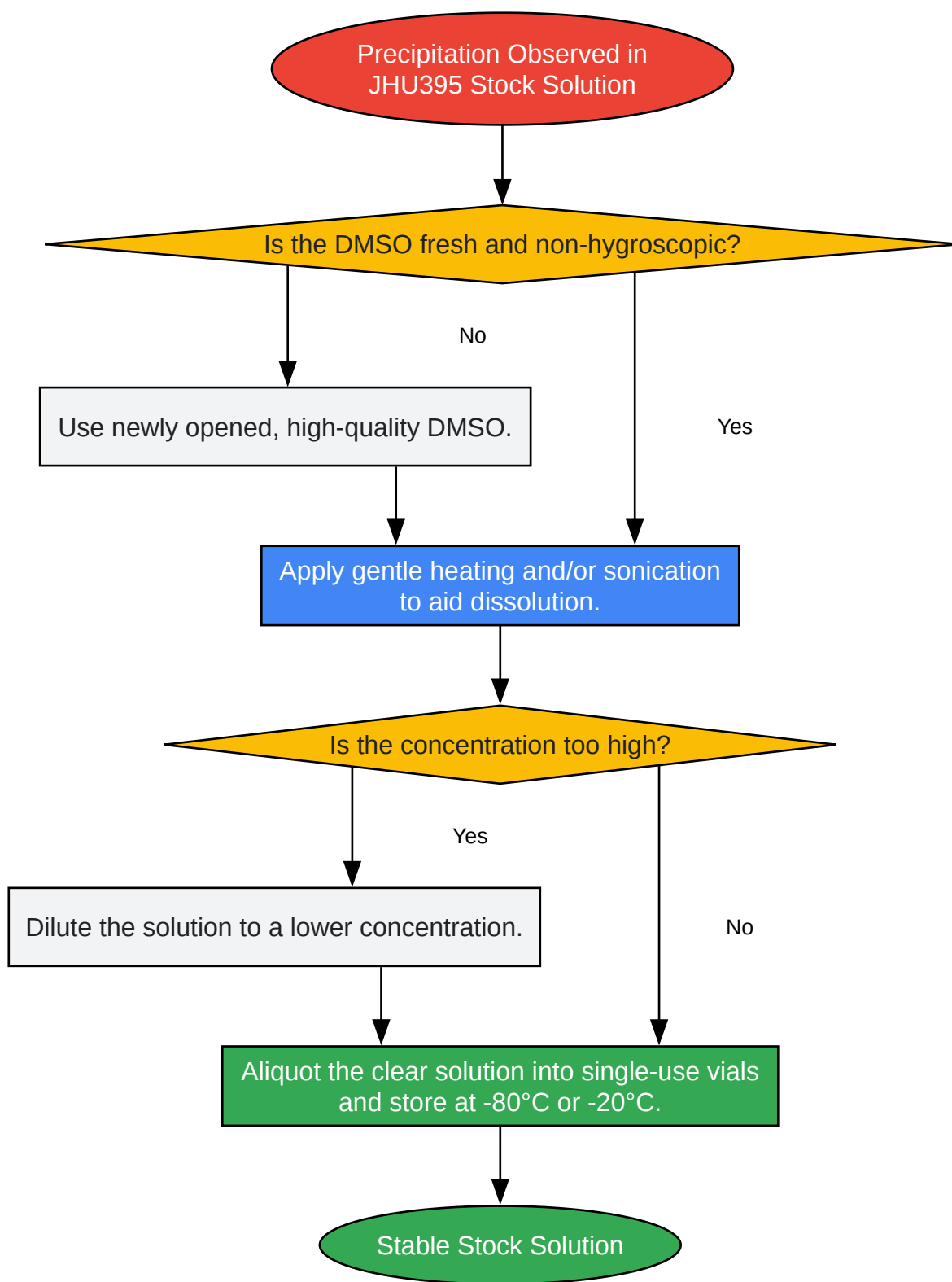
fresh and not hygroscopic, as absorbed moisture can significantly reduce the solubility of **JHU395**.^[2]

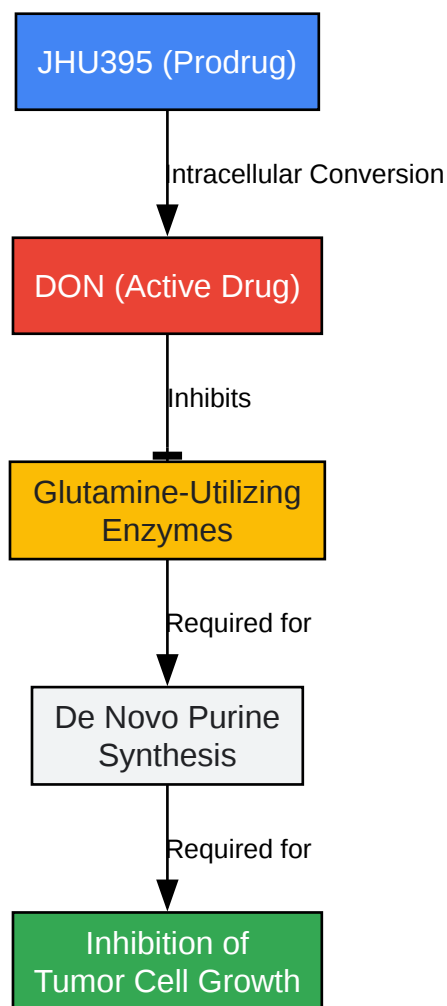
Q4: How should I store my **JHU395** stock solutions to prevent precipitation?

To prevent degradation and precipitation from repeated freeze-thaw cycles, it is recommended to aliquot your stock solution into smaller, single-use volumes.^{[1][2]} Store these aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[1][2]}

Troubleshooting Guide: JHU395 Precipitation

If you are experiencing precipitation with your **JHU395** stock solution, follow this troubleshooting workflow:





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